

Physical properties including boiling point and density of Ethyl 4-chlorobutyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 4-chlorobutyrate*

Cat. No.: *B132464*

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An In-depth Technical Guide to the Physical Properties of Ethyl 4-chlorobutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **Ethyl 4-chlorobutyrate** (CAS No: 3153-36-4), a versatile reagent often utilized in the synthesis of cyclopropane derivatives and other pharmaceutical intermediates.^[1] The following sections detail its boiling point and density, presenting a compilation of reported values and outlining standardized experimental methodologies for their determination.

Physical Properties Data

The boiling point and density of **Ethyl 4-chlorobutyrate** are critical parameters for its handling, purification, and use in synthetic chemistry. The data compiled from various chemical suppliers and databases are summarized below.

Physical Property	Value	Conditions	Source(s)
Boiling Point	186 °C	at 760 mmHg (lit.)	[1] [2] [3] [4]
185 °C to 186 °C	Not specified	[5]	
184 °C	Not specified	[6]	
Density	1.075 g/mL	at 25 °C (lit.)	[1] [2] [3]
1.07 g/mL	Not specified	[4]	
1.1 ± 0.1 g/cm³	Not specified	[6]	
1.057 g/cm³	Not specified	[7]	
Specific Gravity	1.08	at 20/20 °C	[8]

Experimental Protocols

While the specific experimental conditions used to determine the cited values for **Ethyl 4-chlorobutyrate** are not detailed in the available literature, this section outlines standard laboratory protocols for measuring the boiling point and density of a liquid compound.

1. Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and convenient technique for determining the boiling point of a small quantity of liquid.[\[9\]](#)

- Apparatus: Thiele tube, mineral oil, thermometer, a small test tube (e.g., 10 x 75 mm), a capillary tube (sealed at one end), and a rubber band or wire for attachment.
- Procedure:
 - A small amount of **Ethyl 4-chlorobutyrate** (approximately 0.5 mL) is placed into the small test tube.
 - The capillary tube is placed inside the test tube with its open end submerged in the liquid.
 - The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[\[9\]](#)

- The entire assembly is secured in a Thiele tube filled with mineral oil, ensuring the heat is distributed evenly by convection.
- The side arm of the Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Heating continues until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.[9]
- The heat source is then removed. The liquid and apparatus are allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[9]
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

2. Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a glass flask with a precise and known volume.

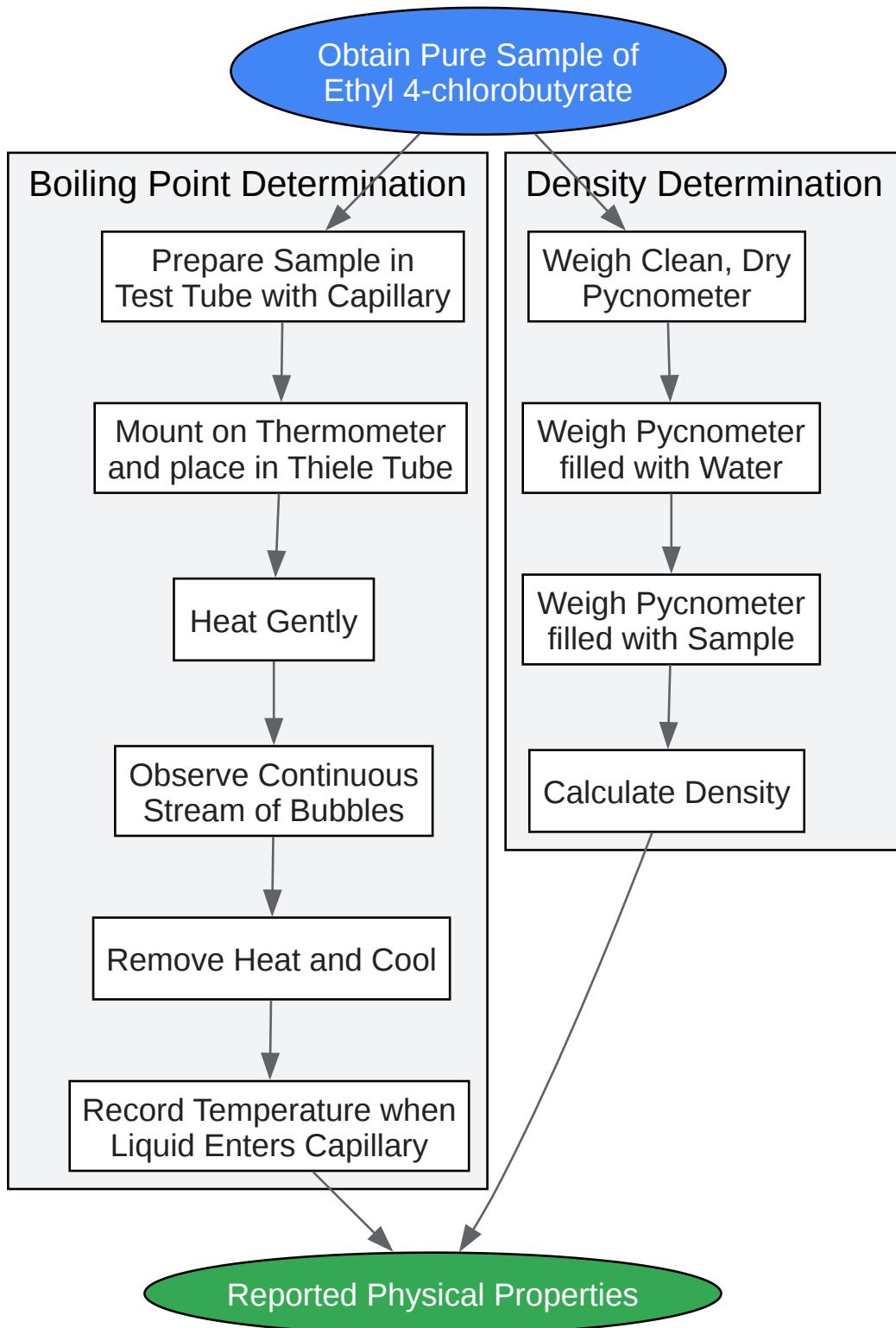
- Apparatus: Pycnometer (e.g., 10 mL or 25 mL), analytical balance, thermometer, and the liquid sample (**Ethyl 4-chlorobutyrate**).
- Procedure:
 - The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
 - The pycnometer is filled with distilled water, and its temperature is allowed to equilibrate to a known temperature (e.g., 25 °C). The stopper is inserted, and any excess water is carefully wiped from the outside. The filled pycnometer is weighed.
 - The pycnometer is emptied, dried thoroughly, and then filled with **Ethyl 4-chlorobutyrate**.
 - The same procedure of temperature equilibration and weighing is repeated for the sample.

- The density of the sample is calculated using the following formula: Density of Sample = (Mass of Sample / Mass of Water) * Density of Water at the measurement temperature.

Visualization of Experimental Workflow

The logical flow for determining the physical properties of a chemical substance like **Ethyl 4-chlorobutyrate** can be visualized as follows.

Workflow for Physical Property Determination

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Caption: Workflow for determining the boiling point and density of a liquid.

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- To cite this document: BenchChem. [Physical properties including boiling point and density of Ethyl 4-chlorobutyrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b132464#physical-properties-including-boiling-point-and-density-of-ethyl-4-chlorobutyrate>]

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